

Cyclohexanone Oxime: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cyclohexanone oxime

Cat. No.: B123875

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core basic properties, structure, and key chemical transformations of **cyclohexanone oxime**. It is intended to be a valuable resource for professionals in research, science, and drug development who are working with or exploring the applications of this versatile organic compound.

Core Properties

Cyclohexanone oxime (CAS No. 100-64-1) is a white to light tan crystalline solid at room temperature.^{[1][2][3]} It is a pivotal intermediate in industrial chemistry, most notably in the synthesis of Nylon 6.^{[1][2][4]}

The fundamental physicochemical properties of **cyclohexanone oxime** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Chemical Formula	C ₆ H ₁₁ NO	[3][4][5][6]
Molecular Weight	113.16 g/mol	[1][3][4][5]
Melting Point	86-91 °C (187-196 °F)	[1][2][4]
Boiling Point	204-210 °C (399-410 °F)	[1][2][4]
Appearance	White to off-white crystalline solid	[1][7]
Solubility in Water	Approx. 16 g/kg at 20 °C	[2][4]
Other Solubilities	Soluble in ethanol, ether, and other organic solvents	[1][3]
Vapor Density	3.91 (Heavier than air)	[3]
Flash Point	110 °C (230 °F)	[2][4]

Chemical Structure

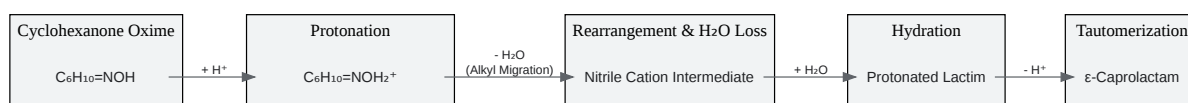
Cyclohexanone oxime possesses the chemical formula C₆H₁₁NO. Its structure consists of a six-membered cyclohexane ring where the carbonyl carbon has been converted into an oxime functional group (C=N-OH). The IUPAC name for this compound is N-cyclohexylidenehydroxylamine.[3] The presence of the C=N double bond and the hydroxyl group attached to the nitrogen atom dictates its chemical reactivity, particularly its susceptibility to the Beckmann rearrangement.

The molecule exists as a colorless solid, which can be crystallized as hexagonal prisms from solvents like petroleum ether.[3]

Key Chemical Transformations and Signaling Pathways

The most significant reaction involving **cyclohexanone oxime** is the Beckmann rearrangement, an acid-catalyzed conversion of the oxime into ε-caprolactam.[2][8][9] This reaction is fundamental to the industrial production of Nylon 6.[10][11] The mechanism involves

the protonation of the oxime's hydroxyl group, followed by a concerted migration of the alkyl group anti-periplanar to the leaving group (water), leading to the formation of a seven-membered lactam ring.[9][10]



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Caption: Mechanism of the Beckmann Rearrangement.

Experimental Protocols

A common laboratory-scale synthesis involves the condensation reaction between cyclohexanone and hydroxylamine.[4][12] Hydroxylamine is often generated in situ from its salt, such as hydroxylamine hydrochloride, by reacting it with a base like sodium acetate.[12]

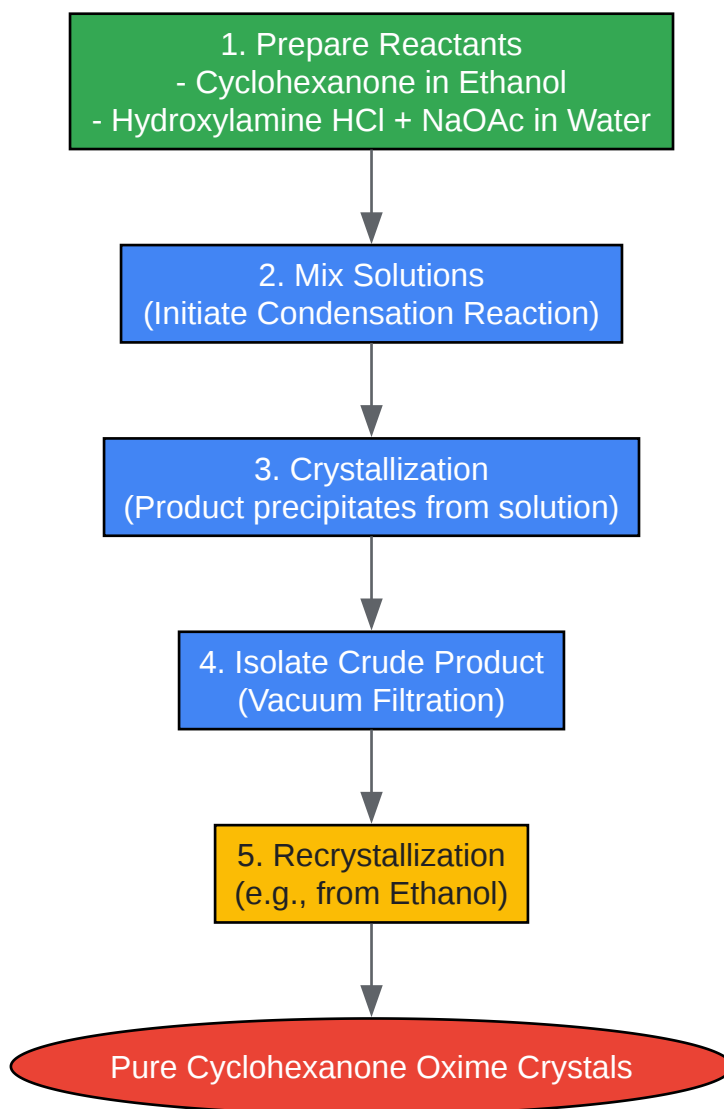
Materials:

- Cyclohexanone
- Hydroxylamine hydrochloride
- Sodium acetate
- Ethanol
- Distilled water

Procedure:

- Dissolve hydroxylamine hydrochloride and sodium acetate in distilled water in a flask. This generates the free hydroxylamine nucleophile.[12][13]

- In a separate beaker, dissolve cyclohexanone in ethanol to ensure its solubility in the aqueous reaction medium.[12]
- Add the cyclohexanone-ethanol solution to the aqueous hydroxylamine solution and mix thoroughly.[12]
- Allow the mixture to stand. The product, **cyclohexanone oxime**, is less soluble in water than the reactant ketone and will precipitate out as crystals.[13]
- If crystallization does not occur spontaneously, gentle heating followed by cooling can induce precipitation.[12]
- Isolate the crude product by filtration (e.g., vacuum filtration).[12][13]
- For purification, recrystallize the crude product from a suitable solvent, such as ethanol or a petroleum ether/water mixture.[7][12]



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Caption: Experimental workflow for **cyclohexanone oxime** synthesis.

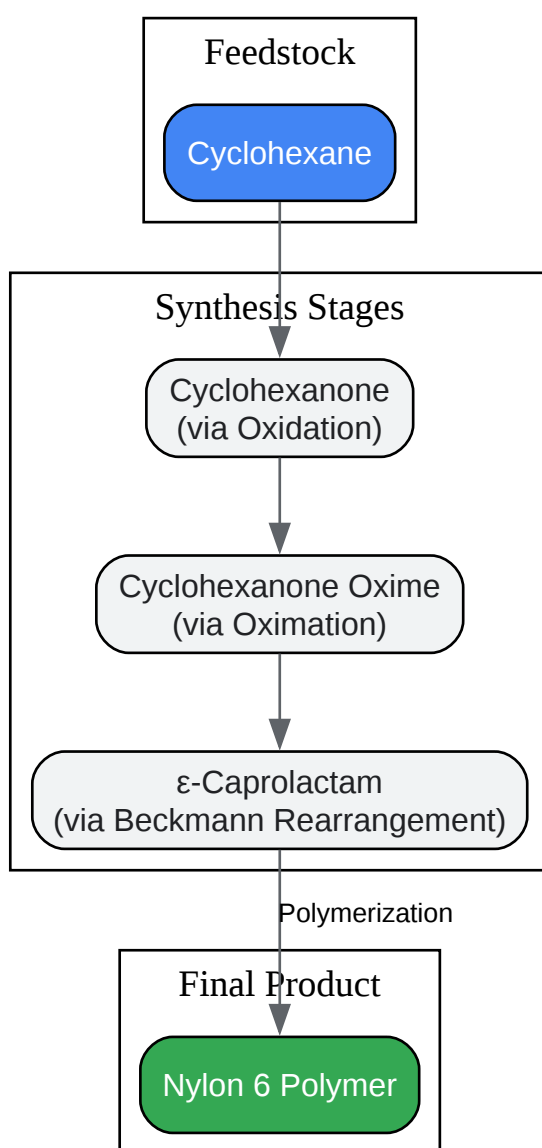
The structure and purity of synthesized **cyclohexanone oxime** are typically confirmed using a variety of spectroscopic techniques.

- Infrared (IR) Spectroscopy: The IR spectrum shows characteristic absorption bands for the O-H stretch (around 3187 cm^{-1}) and the C=N stretch (around 1669 cm^{-1}).^[14]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR spectroscopy are used to confirm the structure, showing distinct chemical shifts for the protons and carbons in different environments within the cyclohexane ring and the oxime group.^{[14][15][16]}

- Mass Spectrometry (MS): The mass spectrum typically shows a molecular ion peak (or M+1 peak) at $m/z = 113$, confirming the molecular weight of the compound.^[14]

Industrial Production and Application

Cyclohexanone oxime is almost exclusively used as an intermediate in the production of ϵ -caprolactam, the monomer for Nylon 6. The industrial process generally follows three main steps: the synthesis of cyclohexanone, its conversion to **cyclohexanone oxime**, and finally, the Beckmann rearrangement to yield caprolactam.^{[17][18][19]}



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Caption: Industrial production flow from cyclohexane to Nylon 6.

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